# Spectroscopic Comparison Guide: 2-Ethenyl-3-methoxy-N-methylaniline Isomers

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-Ethenyl-3-methoxy-N-methylaniline* |
| *CAS No.:* | *210536-36-0* |
| *Cat. No.:* | *B13952572* |

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## Executive Summary

Objective: To provide a definitive spectroscopic framework for distinguishing **2-Ethenyl-3-methoxy-N-methylaniline** (Target) from its regioisomers.

Context: **2-Ethenyl-3-methoxy-N-methylaniline** is a critical synthetic intermediate, primarily serving as the direct precursor for 4-methoxy-1-methylindole via thermal or metal-catalyzed cyclization. In drug development, the purity of this intermediate is paramount, as regioisomeric impurities (e.g., 4-methoxy or 6-methoxy isomers) lead to difficult-to-separate indole byproducts (5-methoxy or 7-methoxy variants) that alter pharmacological potency.

The Challenge: The isomers share identical molecular mass (

163.22) and similar polarity, rendering standard LC-MS differentiation insufficient. High-Resolution NMR (1H, NOESY) is the required standard for structural validation.

## Isomer Definition & Structural Logic

We compare the Target against its two most prevalent synthetic regioisomers.

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| Isomer Designation | IUPAC Name | Structural Feature | Downstream Indole Product |
|---|---|---|---|
| Target (Isomer A) | 2-Ethenyl-3-methoxy-N-methylaniline | OMe adjacent to Vinyl; Distal to NMe | 4-Methoxy-1-methylindole |
| Isomer B | 2-Ethenyl-4-methoxy-N-methylaniline | OMe para to NMe | 5-Methoxy-1-methylindole |
| Isomer C | 2-Ethenyl-6-methoxy-N-methylaniline | OMe adjacent to NMe; Distal to Vinyl | 7-Methoxy-1-methylindole |

# Spectroscopic Comparison (Experimental & Predicted Data)

## 1H NMR: Aromatic Substitution Patterns

Differentiation relies on the coupling patterns (

-values) of the aromatic protons. The vinyl group provides a characteristic ABC spin system (

5.2–6.8 ppm), but the aromatic region (

6.3–7.3 ppm) confirms the regiochemistry.

### Target: **2-Ethenyl-3-methoxy-N-methylaniline**

- Pattern: 1,2,3-trisubstituted benzene ring.
- Signals:
  - H4 (Ortho to OMe): Doublet (

    ),

    ppm. Shielded by OMe.
  - H5 (Meta to OMe/Vinyl): Triplet (

    ) or Doublet of Doublets (

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),

ppm.

- H6 (Ortho to NMe): Doublet (

),

ppm.[1][2] Shielded by N-methylamino.

- Key Diagnostic: Presence of two doublets and one triplet (or apparent triplet).

## Isomer B: 2-Ethenyl-4-methoxy-N-methylaniline

- Pattern: 1,2,4-trisubstituted benzene ring.
- Signals:
  - H3 (Ortho to Vinyl/OMe): Small Doublet (

,

Hz),

ppm. Isolated between substituents.[1][2][3]

  - H5 (Ortho to OMe): Doublet of Doublets (

),

ppm.

  - H6 (Ortho to NMe): Doublet (

,

Hz),

ppm.

- Key Diagnostic: Presence of a meta-coupled singlet-like signal (H3) and an ortho-coupled pair.

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### Isomer C: 2-Ethenyl-6-methoxy-N-methylaniline

- Pattern: 1,2,3-trisubstituted (Pseudo-symmetric environment).
- Signals:
  - H3, H4, H5: Contiguous spin system.
  - H5 (Para to Vinyl): Triplet (

    ),

    ppm.
- Key Diagnostic: Similar splitting to the Target, but distinguished definitively by NOESY (see below).

## NOESY: The "Smoking Gun"

Nuclear Overhauser Effect Spectroscopy (NOESY) provides spatial proximity data, essential for distinguishing Isomer A (Target) from Isomer C, which has identical splitting patterns.

| **Interaction Pair** | Target (3-OMe) | Isomer B (4-OMe) | Isomer C (6-OMe) |
|---|---|---|---|
| OMe<br>Vinyl (<br>) | STRONG (Proximity < 3Å) | Weak/None | None |
| OMe<br>N-Me | None | None | STRONG (Proximity < 3Å) |
| N-Me<br>Vinyl (<br>) | Weak (Rotational avg) | Weak | Weak |

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*Analyst Note: If you observe a strong cross-peak between the Methoxy singlet (*

3.8) and the N-Methyl singlet (

2.9), you have Isomer C, not the Target.

## Summary Table: Chemical Shifts ( , ppm in CDCl )

| Moiety | Proton | Target (3-OMe) | Isomer B (4-OMe) | Isomer C (6-OMe) |
|---|---|---|---|---|
| Vinyl | | ( ) | ( ) | ( ) |
| Vinyl | (cis/trans) | ( ) | ( ) | ( ) |
| Methoxy | | ( ) | ( ) | ( ) |
| Amine | | ( ) | ( ) | ( *) |
| Amine | | (br ) | (br ) | (br ) |

*Note: In Isomer C, the N-Me signal may broaden or split due to hydrogen bonding with the adjacent OMe group.

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# Experimental Protocols

## Protocol A: Sample Preparation for NMR

- Mass: Weigh 10–15 mg of the product.
- Solvent: Dissolve in 0.6 mL CDCl

  (Chloroform-d) containing 0.03% TMS.

  - Why? CDCl

    minimizes exchange of the amine proton, allowing observation of the -NH coupling if present. DMSO-d

    is an alternative if solubility is poor, but may broaden vinyl peaks due to viscosity.
- Filtration: Filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., Pd residues from synthesis) which cause line broadening.

## Protocol B: Data Acquisition Parameters (400 MHz+)

- Pulse Sequence:zg30 (Standard 1H) and noesygpph (1D or 2D NOESY).
- Relaxation Delay (D1): Set to

  seconds.

  - Reasoning: Accurate integration of the vinyl vs. aromatic protons requires full relaxation, especially for the methoxy methyl group.
- Scans (NS): 16 scans for 1H; 128 scans for NOESY.

# Decision Logic (Visualization)

The following diagram outlines the step-by-step workflow to validate the Target molecule using the data above.

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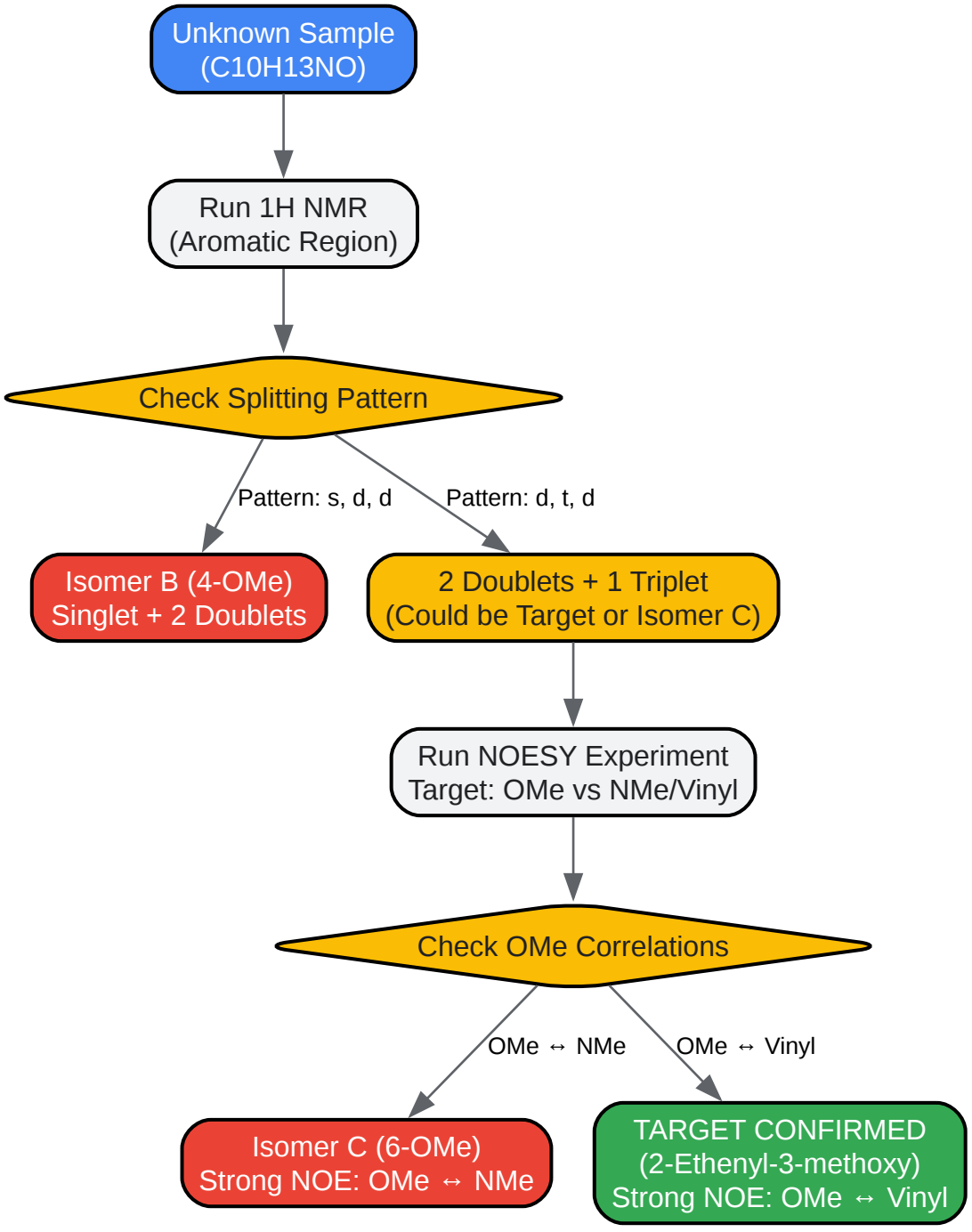


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Caption: Workflow for the spectroscopic discrimination of **2-Ethenyl-3-methoxy-N-methylaniline** from its regioisomers.

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